

7-Methyl-4-octanone: An Unexplored Frontier in Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Methyl-4-octanone

Cat. No.: B1618552

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

7-Methyl-4-octanone, a branched aliphatic ketone, is a compound known primarily for its chemical properties and potential applications in the fragrance industry. However, a comprehensive review of publicly available scientific literature reveals a significant gap in our understanding of its biological activity. Despite the known physiological roles and therapeutic potential of other ketone bodies and structurally related molecules, **7-Methyl-4-octanone** remains largely uncharacterized from a pharmacological and toxicological standpoint. This technical guide summarizes the current state of knowledge regarding **7-Methyl-4-octanone** and highlights the absence of substantive research into its biological effects, thereby identifying a potential area for novel investigation in drug discovery and development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **7-Methyl-4-octanone** is presented in Table 1. This information is crucial for any future experimental design, including solubility testing for bioassays and formulation development.

Property	Value	Reference
Molecular Formula	C9H18O	[1]
Molecular Weight	142.24 g/mol	[1]
CAS Number	20809-46-5	[1]
Appearance	Not specified in literature	N/A
Boiling Point	178.00 °C @ 760.00 mm Hg (est.)	[2]
Flash Point	136.00 °F TCC (57.60 °C) (est.)	[2]
Solubility	457.7 mg/L in water @ 25 °C (est.)	[2]
logP (o/w)	2.859 (est.)	[2]

Current State of Biological Investigation

Extensive searches of scientific databases have yielded no specific studies detailing the biological activity of **7-Methyl-4-octanone**. There is a notable absence of published research on its:

- Antimicrobial or antifungal activity: No minimum inhibitory concentration (MIC) or other quantitative data against bacterial or fungal strains have been reported.
- Cytotoxic or anticancer activity: There are no available data from in vitro or in vivo studies on cancer cell lines or animal models.
- Pharmacological effects: Its mechanism of action on any biological target, signaling pathway, or physiological process remains uninvestigated.
- Toxicological profile: While safety data sheets exist, they provide general warnings for flammable liquids and do not contain detailed toxicological studies.[\[3\]](#)[\[4\]](#) Oral, dermal, and inhalation toxicity data have not been determined.[\[5\]](#)

The stereochemistry of **7-Methyl-4-octanone** has been noted as potentially important in the context of pheromone synthesis; however, there is no direct evidence to classify **7-Methyl-4-octanone** itself as an insect pheromone.

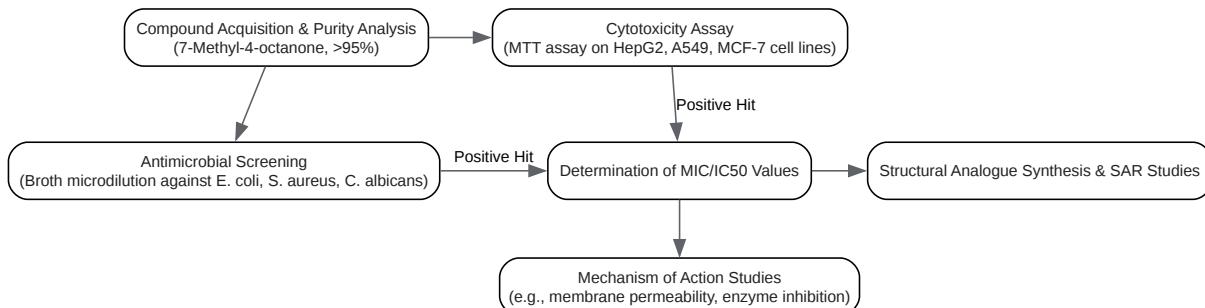
Potential Avenues for Future Research

The lack of data on the biological activity of **7-Methyl-4-octanone** presents a unique opportunity for novel research. The general class of aliphatic ketones has been recognized for its role in metabolism and as a potential scaffold for drug design.^{[6][7]} Based on the activities of structurally related compounds, the following areas warrant investigation for **7-Methyl-4-octanone**:

- **Antimicrobial Screening:** Given that other volatile organic compounds, including ketones, have demonstrated antimicrobial properties, a logical first step would be to screen **7-Methyl-4-octanone** against a panel of pathogenic bacteria and fungi.
- **Cytotoxicity Assays:** Initial in vitro screening against a variety of cancer cell lines could quickly determine if the compound possesses any anti-proliferative effects.
- **Metabolic Studies:** Investigating the metabolism of **7-Methyl-4-octanone** in vitro using liver microsomes could provide insights into its potential biotransformation and stability.
- **Pheromonal and Kairomonal Activity:** Behavioral bioassays with various insect species could explore its potential as a semiochemical.

Proposed Initial Experimental Workflow

For researchers interested in exploring the biological activity of **7-Methyl-4-octanone**, a suggested initial experimental workflow is outlined below. This workflow is hypothetical due to the absence of existing specific protocols for this compound.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 7-Methyl-4-octanone | C9H18O | CID 30313 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 7-methyl-4-octanone [flavscents.com]
- 3. axxence.de [axxence.de]
- 4. fishersci.com [fishersci.com]
- 5. 7-methyl-4-octanone, 20809-46-5 [thegoodscentscompany.com]
- 6. researchgate.net [researchgate.net]
- 7. quora.com [quora.com]
- To cite this document: BenchChem. [7-Methyl-4-octanone: An Unexplored Frontier in Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1618552#biological-activity-of-7-methyl-4-octanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com